

Application Notes and Protocols: VTP-27999

TFA Solubility in Water and Ethanol

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Compound of Interest

Compound Name: VTP-27999 TFA

Cat. No.: B611721

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of VTP-27999 trifluoroacetate (TFA) in water and ethanol. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a diagram of the relevant biological pathway.

Quantitative Solubility Data

The solubility of **VTP-27999 TFA** in water and ethanol is summarized in the table below. The data has been compiled from various sources and represents the maximum concentration at which **VTP-27999 TFA** can be dissolved in the respective solvents under standard conditions. It is important to note that factors such as temperature, pH, and the presence of co-solvents can influence solubility.

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
Water	100[1][2]	156.47[1]	Some sources indicate a solubility of 10 mg/mL and suggest the use of ultrasonic treatment to aid dissolution[3]. Another source states it is soluble up to 100 mM.
Ethanol	100[2]	156.47	Other sources report lower solubilities of 10 mg/mL[4] and 2.4 mg/mL, the latter requiring ultrasonic treatment to facilitate dissolution[3].
Ethanol:PBS (pH 7.2) (1:4)	0.20	Not specified	

Note: The molecular weight of **VTP-27999 TFA** is 639.1 g/mol [1][2]. This value was used for the conversion between mg/mL and mM.

Experimental Protocols

The following are generalized protocols for determining the solubility of a compound like **VTP-27999 TFA**. These methods are standard in pharmaceutical and chemical research.

Protocol for Visual Solubility Determination

This method provides a rapid, qualitative assessment of solubility.

Materials:

- **VTP-27999 TFA** powder

- Deionized water
- Absolute ethanol
- Vortex mixer
- Calibrated balance
- Spatula
- Glass vials with screw caps

Procedure:

- Weigh a precise amount of **VTP-27999 TFA** (e.g., 10 mg) and transfer it to a clear glass vial.
- Add a small, measured volume of the solvent (water or ethanol) to the vial (e.g., 100 μ L).
- Cap the vial and vortex for 30-60 seconds.
- Visually inspect the solution against a dark background for any undissolved particles.
- If the compound has completely dissolved, continue adding the solvent in small, measured increments, vortexing after each addition.
- The point at which a saturated solution is formed (i.e., solid particles remain undissolved after vigorous vortexing) is considered the approximate solubility.
- Calculate the solubility in mg/mL.

Protocol for High-Throughput Solubility Screening (Nephelometry)

This method is suitable for determining the thermodynamic solubility of a compound in a more quantitative and higher-throughput manner.

Materials:

- **VTP-27999 TFA** stock solution in a highly soluble solvent (e.g., DMSO)
- Deionized water
- Absolute ethanol
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microplates
- Automated liquid handler (optional)
- Plate shaker
- Nephelometer (or a plate reader capable of measuring light scattering)

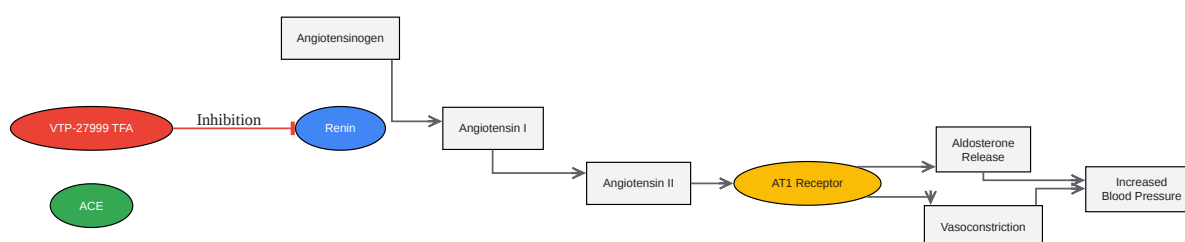
Procedure:

- Prepare a high-concentration stock solution of **VTP-27999 TFA** in DMSO (e.g., 10 mg/mL).
- In a 96-well plate, add the desired solvent (water or ethanol).
- Add a small volume of the **VTP-27999 TFA** stock solution to the solvent to create a range of concentrations.
- Seal the plate and shake for a specified period (e.g., 2-24 hours) at a controlled temperature to allow the solution to reach equilibrium.
- After incubation, measure the turbidity of each well using a nephelometer.
- The concentration at which a significant increase in light scattering is observed corresponds to the solubility limit of the compound in that solvent.
- Generate a standard curve with a soluble compound to quantify the results.

Signaling Pathway and Experimental Workflow

Renin-Angiotensin-Aldosterone System (RAAS) Signaling Pathway

VTP-27999 is a potent and selective inhibitor of renin, the enzyme that catalyzes the first and rate-limiting step in the Renin-Angiotensin-Aldosterone System (RAAS)[5]. The RAAS plays a crucial role in regulating blood pressure and fluid balance[5][6]. By inhibiting renin, VTP-27999 prevents the conversion of angiotensinogen to angiotensin I, thereby reducing the downstream production of angiotensin II and aldosterone, which are potent vasoconstrictors and promoters of sodium and water retention[5][6].

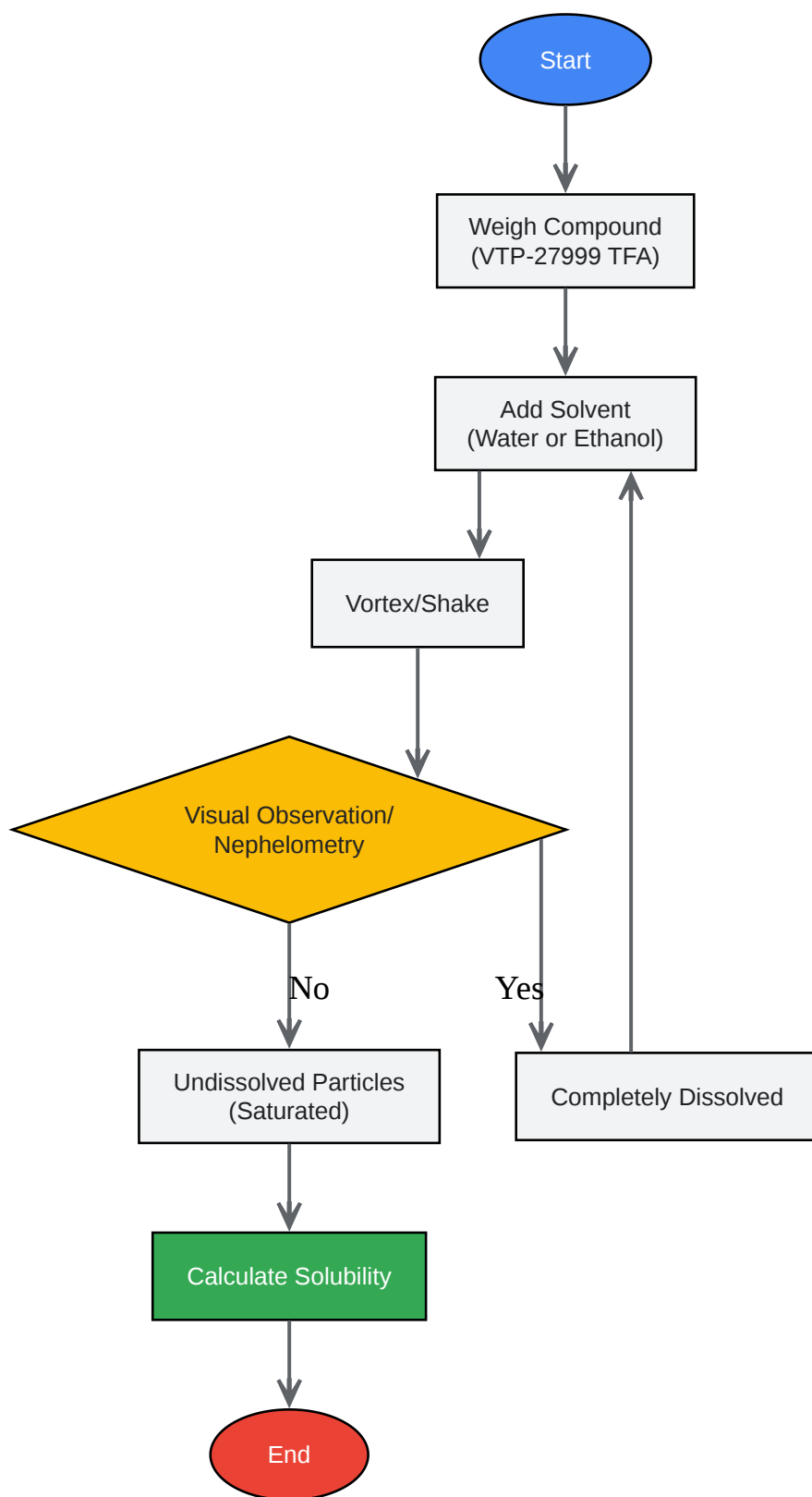


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Caption: The Renin-Angiotensin-Aldosterone System and the inhibitory action of **VTP-27999 TFA**.

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a test compound.



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